

# Technical Guide to Methyl 2-iodobenzoate: Safety, Handling, and Experimental Applications

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## Compound of Interest

Compound Name: **Methyl 2-iodobenzoate**

Cat. No.: **B057072**

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This technical guide provides comprehensive safety data, handling precautions, and detailed experimental protocols for **Methyl 2-iodobenzoate** (CAS No. 610-97-9). The information is intended to ensure its safe use in research and development environments.

## Chemical Identification and Properties

**Methyl 2-iodobenzoate** is an important intermediate in organic synthesis, frequently used in cross-coupling reactions to form complex organic molecules.[\[1\]](#)

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	Methyl 2-iodobenzoate
Synonyms	2-Iodobenzoic acid methyl ester, Methyl o-iodobenzoate
CAS Number	610-97-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EC Number	210-243-6 <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	262.04 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Chemical Structure	

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to yellow or orange liquid <a href="#">[5]</a> <a href="#">[7]</a>
Odor	Not specified
Boiling Point	272-274 °C (at 760 mmHg) <a href="#">[5]</a> <a href="#">[7]</a> , 149-150 °C (at 10 mmHg)
Density	1.784 g/mL at 25 °C <a href="#">[5]</a>
Solubility	Insoluble in water. Soluble in ether, benzene, and alcohol. <a href="#">[5]</a> <a href="#">[7]</a>
Refractive Index	n <sub>20/D</sub> 1.604
Stability	Stable under normal storage conditions. Light sensitive. <a href="#">[2]</a>

## Safety and Hazard Information

**Methyl 2-iodobenzoate** is classified as hazardous. Adherence to safety guidelines is critical.

Table 3: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor if you feel unwell).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Toxicological Information:

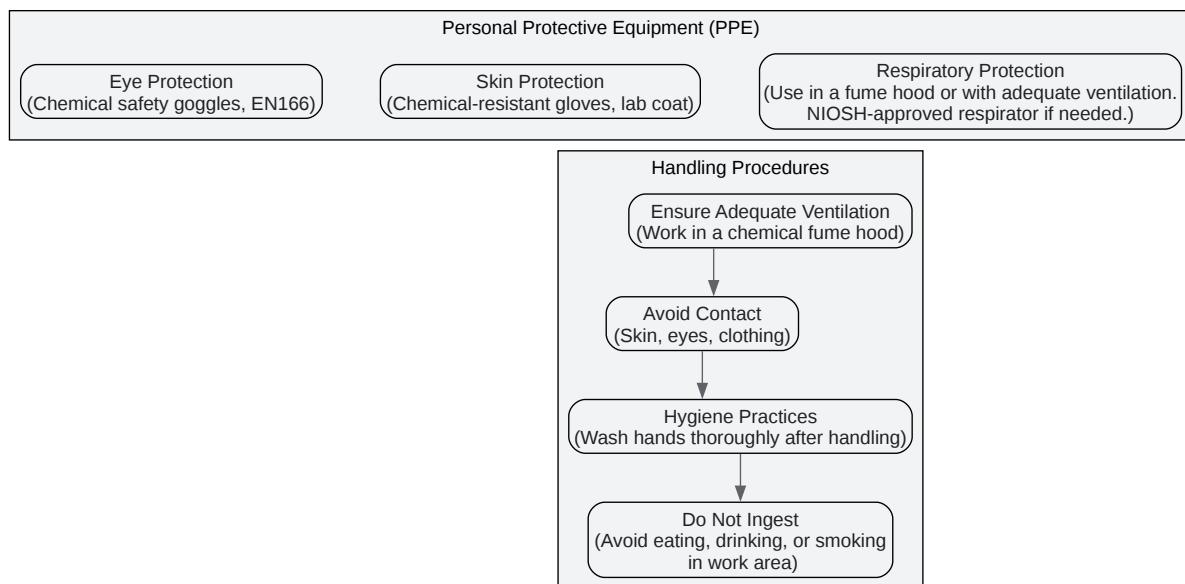
- Acute toxicity information for this product is not available. The toxicological properties have not been fully investigated.[\[2\]](#)[\[7\]](#)

- Chronic exposure to iodides may lead to iodism in sensitive individuals, with symptoms including skin rash, running nose, and headache.[2][5]

## Handling, Storage, and Emergency Protocols

### Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure.



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Caption: Hierarchy of controls for safe handling.

## Storage Requirements

- Store in a cool, dry, and well-ventilated area.[5]
- Keep the container tightly closed.[5]
- Keep in a dark place, as the material is light-sensitive.
- Store away from incompatible substances such as strong oxidizing agents.[5]

## Emergency Procedures

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[5]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[5]

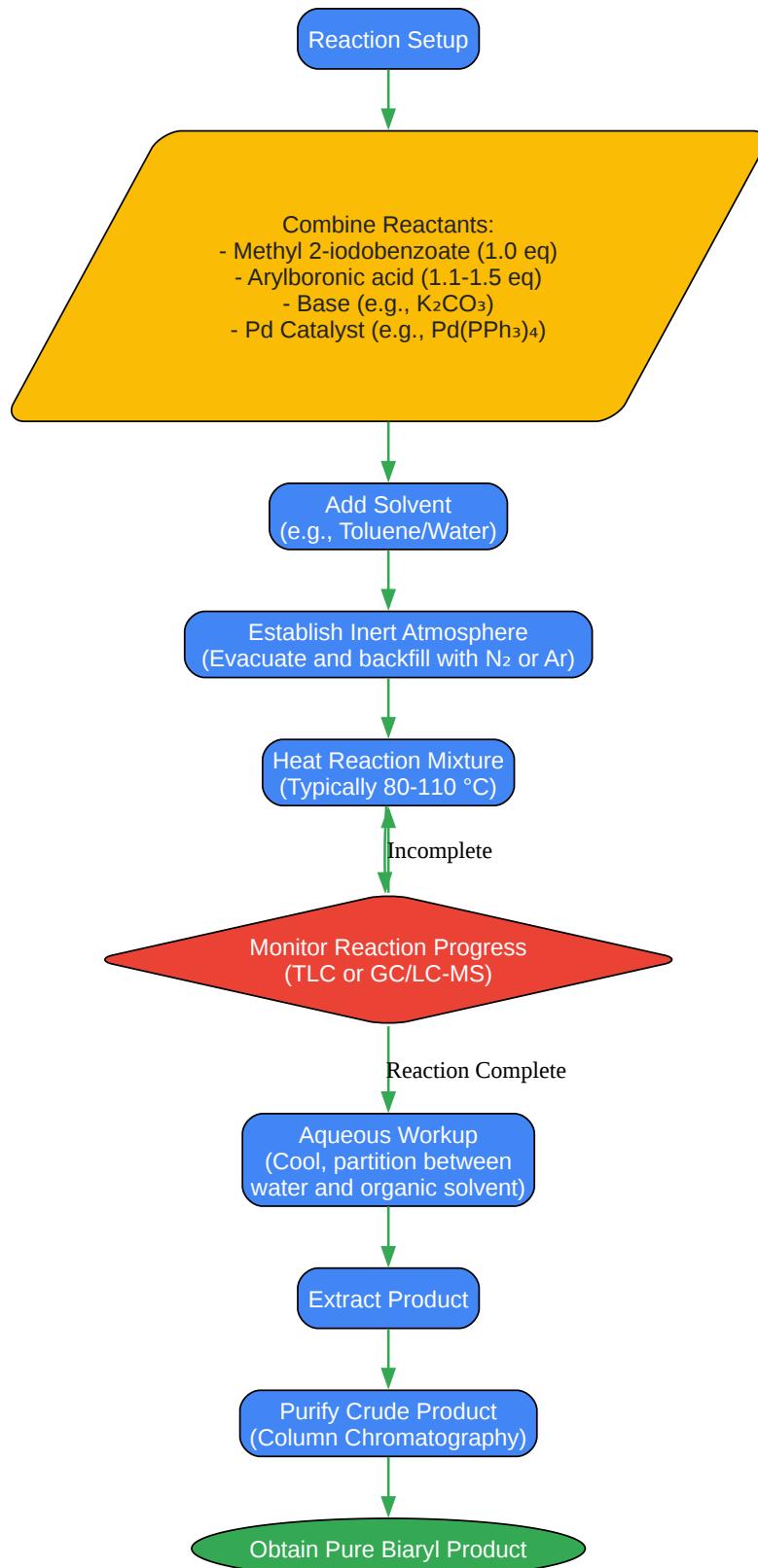
Accidental Release Measures: In case of a spill, ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[5] Collect the material into a suitable, closed container for disposal.

## Experimental Protocols

**Methyl 2-iodobenzoate** is a versatile substrate for various palladium-catalyzed cross-coupling reactions, which are crucial for forming new carbon-carbon bonds.[\[1\]](#)

### Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling is a fundamental reaction for synthesizing biaryl compounds.[\[1\]](#)  
[\[8\]](#)

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